

Comparative Profile: Cathedulins E2 vs. Other Cathedulins

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Compound Focus: Cathedulins E2

CAS No.: 61231-06-9

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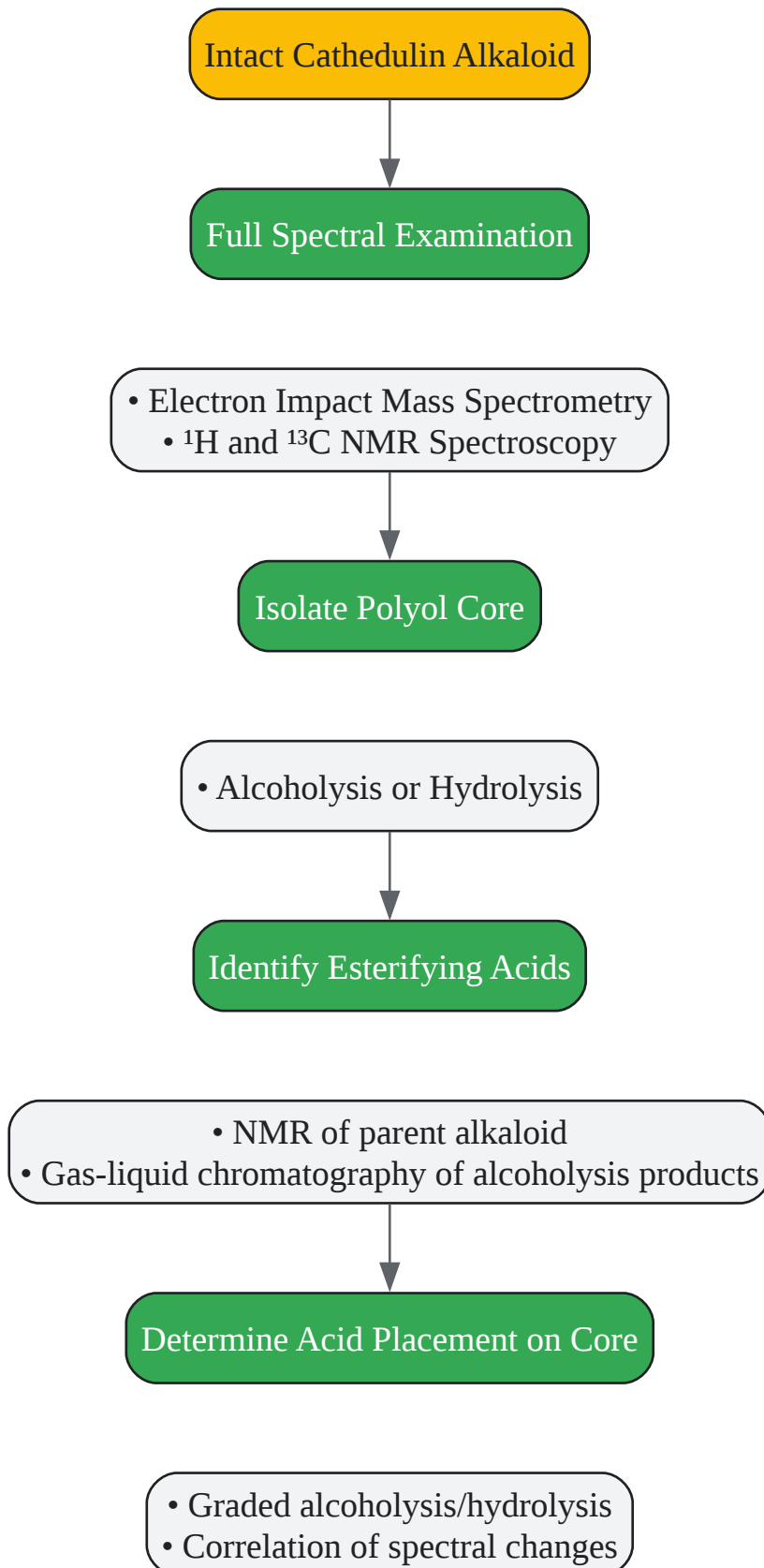
The table below summarizes the key characteristics of Cathedulins E2 based on foundational research, comparing it with other cathedulins isolated from khat [1].

Characteristic	Cathedulins E2	Other Cathedulins (Examples)
Molecular Formula	$C_{38}H_{40}N_2O_{11}$ [1]	E8: $C_{32}H_{37}NO_{10}$ K1 (Y1): $C_{42}H_{53}NO_{20}$ E3 (K11): $C_{54}H_{60}N_2O_{23}$ [1]
Molecular Weight	700 [1]	Ranges from ~595 (E8) to ~1168 (E5) [1]
Sesquiterpene Core	Pentahydroxydihydroagarofuran (2) [1]	Primarily Euonyminol (1), especially in medium/high MW groups [1]
Esterifying Acids	2x Acetate, 2x Nicotinate, 1x Benzoate [1]	Includes Acetate, Nicotinate, Benzoate, 2-hydroxyisobutyrate, Evoninic acid, Cathic acid, tri-O-methylgallic acid [1]
Structural Group	Low molecular weight, simple polyester [1]	
	<ul style="list-style-type: none">Low MW: Simple esters (e.g., E8)Medium MW: Euonyminol core with one dilactone bridge (e.g., K1, K2)High MW: Complex euonyminol esters with multiple dilactone bridges (e.g., E3, E5, K12)	
Geographical Source	Ethiopian khat [1]	Varies by type (e.g., Kenyan, Ethiopian, Yemen Arab Republic) [1]

Experimental Insights and Research Gaps

While direct comparative data is limited, here is context from available studies.

- **Original Isolation and Structural Analysis:** The primary methodology for characterizing cathedulins involved a combination of chemical and spectroscopic techniques [1]. The general workflow for structure determination, which would be applicable to Cathedulin E2, is outlined in the diagram below.



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- **Limited Modern Pharmacological Data:** A 2021 study mentioned cathedulins (including K2 and E5) in an *in silico* analysis, suggesting they may bind to GPCRs and implicate pathways like CREB and Wnt signaling [2]. However, this study did not focus on a direct comparative performance of the alkaloids, and **Cathedulin E2 was not specifically mentioned** in the available excerpt [2]. This highlights a significant gap in the current literature regarding the experimental bioactivity profiling of Cathedulins E2 versus its analogs.

How to Proceed with Further Research

The available information is primarily structural. For the experimental and performance comparison data you require, I suggest the following steps:

- **Explore Specialized Databases:** Use chemical and pharmacological databases (e.g., PubChem, ChEMBL) to search for "Cathedulin E2" and other specific cathedulin identifiers to find any newer bioassay results.
- **Broaden Search Strategy:** Consider searching for the broader class of "**Celastraceous alkaloids**" or "**sesquiterpene polyol esters**," as research on structurally similar compounds from other plants in the Celastraceae family might provide indirect insights into potential activity.
- **Monitor Recent Publications:** The field of natural product research is active. Setting up alerts for the term "cathedulin" in scientific publication databases could help you capture any newly released studies.

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References

1. UNODC - Bulletin on Narcotics - 1980 Issue 3 - 003 [unodc.org]
2. Unraveling the Catha edulis Extract Effects on the Cellular and... [pmc.ncbi.nlm.nih.gov]

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